

# An In-Depth Technical Guide to the Melting Point of 2,5-Dimethylpyridine

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## Compound of Interest

Compound Name: 2,5-Dimethylpyridine

Cat. No.: B147104

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This guide provides a comprehensive overview of the physical and chemical properties of **2,5-Dimethylpyridine**, with a specific focus on its melting point. It is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work.

## Introduction to 2,5-Dimethylpyridine

**2,5-Dimethylpyridine**, also known as 2,5-Lutidine, is a heterocyclic organic compound belonging to the pyridine family.<sup>[1]</sup> It is a colorless to light yellow liquid at room temperature with a characteristic odor.<sup>[1][2][3]</sup> Structurally, it consists of a pyridine ring substituted with two methyl groups at the 2 and 5 positions. This compound serves as a crucial intermediate and building block in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.<sup>[1][3][4]</sup> It is also employed as a solvent and reagent in organic synthesis and in the development of advanced materials like polymers and coatings.<sup>[3]</sup>

## Physicochemical Properties

The properties of **2,5-Dimethylpyridine** are well-documented. The melting point, in particular, is a key parameter for its identification and purity assessment. Below is a summary of its key quantitative data.

Table 1: Physicochemical Data of **2,5-Dimethylpyridine**

Property	Value	Source(s)
Melting Point	-6 °C to -16 °C	[3][5][6][7][8][9][10]
Boiling Point	157 °C (lit.)	[3][5][6][7][9]
Density	0.92 - 0.93 g/mL (at 25-26 °C)	[3][5][6][7][8][9]
Molecular Formula	C <sub>7</sub> H <sub>9</sub> N	[3][5]
Molecular Weight	107.15 - 107.16 g/mol	[3][5][6]
CAS Number	589-93-5	[3][5]
Appearance	Colorless to light yellow liquid	[2][3]
Vapor Pressure	2.4 - 3.36 mm Hg (at 20 °C)	[2][6][10]
Refractive Index	~1.49 - 1.502 (at 20 °C)	[3][6][7][8][9]

Note: The reported melting point varies across different sources, which is common for literature values. The range provided reflects the values found in the cited literature.

## Experimental Determination of Melting Point

The melting point of a compound is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range (typically 0.5-1.0°C).[11][12] The presence of impurities typically causes a depression of the melting point and a broadening of the melting range.[11][13][14]

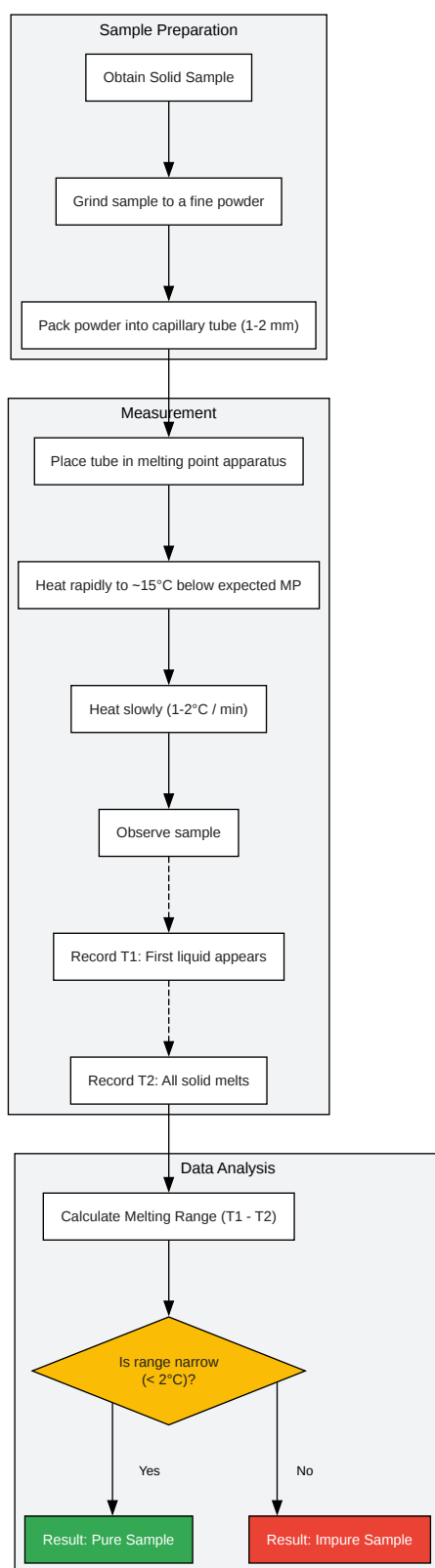
A standard laboratory procedure for determining the melting point of a substance like **2,5-Dimethylpyridine** (after it has been solidified) involves the capillary method.

Protocol: Capillary Melting Point Determination

- Sample Preparation: A small amount of the solidified **2,5-Dimethylpyridine** is finely powdered using a mortar and pestle.[15]
- Capillary Tube Loading: The powdered sample is packed into a small-diameter glass capillary tube, sealed at one end, to a height of 1-2 mm.[12][13] The tube is then tapped gently to compact the sample at the bottom.[13]

- Apparatus Setup: The capillary tube is attached to a thermometer or placed in the heating block of a melting point apparatus (e.g., a Mel-Temp or Thiele tube).[\[11\]](#)[\[15\]](#)
- Heating:
  - Rapid Pre-heating: The apparatus is heated rapidly to a temperature approximately 15-20°C below the expected melting point.[\[15\]](#)
  - Slow Heating: The heating rate is then reduced to a slow and constant rate, typically 1-2°C per minute, as the expected melting point is approached.[\[11\]](#)[\[15\]](#) A slow heating rate is critical for an accurate measurement.[\[12\]](#)
- Observation and Recording: The sample is observed carefully through a magnifying lens. Two temperatures are recorded:
  - T<sub>1</sub>: The temperature at which the first droplet of liquid appears.[\[15\]](#)
  - T<sub>2</sub>: The temperature at which the entire sample has completely liquefied.[\[15\]](#)
- Reporting: The result is reported as the melting point range (T<sub>1</sub> - T<sub>2</sub>). For a pure substance, this range should be narrow.

The following diagram illustrates the logical workflow for determining the melting point of an unknown solid sample, a fundamental procedure in chemical analysis.



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Caption: Workflow for experimental melting point determination.

## Synthesis and Purification

**2,5-Dimethylpyridine** can be obtained by separation from the pyridine base fraction recovered from coal coking by-products.[6] For high-purity applications, further purification may be necessary. A common method involves steam distillation from an acidic solution to remove non-basic impurities, followed by basification, separation, drying with a desiccant like NaOH, and fractional distillation.[7]

Isotopically labeled versions, such as  $^{15}\text{N}$ -labelled 3,5-dimethylpyridine (an isomer), have been synthesized for use as probes in NMR spectroscopy.[16] The synthesis starts from precursors like methacrolein, propenyl ether, and a  $^{15}\text{N}$ -labelled nitrogen source such as  $^{15}\text{NH}_4\text{Cl}$ . [16]

## Safety and Handling

**2,5-Dimethylpyridine** is a flammable liquid and vapor.[2] It is harmful if swallowed or in contact with skin and causes skin and serious eye irritation.[2]

- **Handling:** Use in a well-ventilated area, preferably under a chemical fume hood.[17] Keep away from heat, sparks, open flames, and hot surfaces. Take precautionary measures against static discharge.[17] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and protective clothing.
- **Storage:** Store in a cool, dry, well-ventilated place in a tightly closed container.[6] Keep away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and chloroformates.[17]
- **Disposal:** Dispose of in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

This guide provides essential technical information regarding the melting point and associated properties of **2,5-Dimethylpyridine**, offering a valuable resource for laboratory and development professionals.

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